

Antiproliferative agent-3 CAS number and molecular formula

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Compound of Interest

Compound Name: Antiproliferative agent-3

Cat. No.: B12413681

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In-Depth Technical Guide on Antiproliferative Agent-3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Antiproliferative agent-3**, a potent compound with significant potential in cancer research. This document details its chemical properties, biological activity, and the methodologies employed in its evaluation.

Core Compound Information

Antiproliferative agent-3, also identified as compound 4 in the primary literature, is a synthetic thiazole bioisostere of goniofufurone.^{[1][2]} Its molecular formula is C₁₁H₁₂N₂O₅S.^{[1][2]} While a specific CAS number for **Antiproliferative agent-3** is not readily available in public databases, it is explicitly described in the scientific paper "Design, synthesis, and biological evaluation of thiazole bioisosteres of goniofufurone through in vitro antiproliferative activity and in vivo toxicity" by Miloš Svirčev and colleagues, published in Bioorganic Chemistry in 2022.

Chemical and Physical Properties

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₂ N ₂ O ₅ S	[1][2]
Synonyms	Compound 4, Bioisostere 4	[1][2]

Biological Activity

Antiproliferative agent-3 has demonstrated remarkable potency against cancer cell lines.

In Vitro Antiproliferative Activity

A key study highlighted its exceptional activity against the MCF-7 human breast cancer cell line.

Cell Line	IC50 (nM)	Reference
MCF-7	0.19	[1]

This indicates a very high level of potency, warranting further investigation into its mechanism of action.

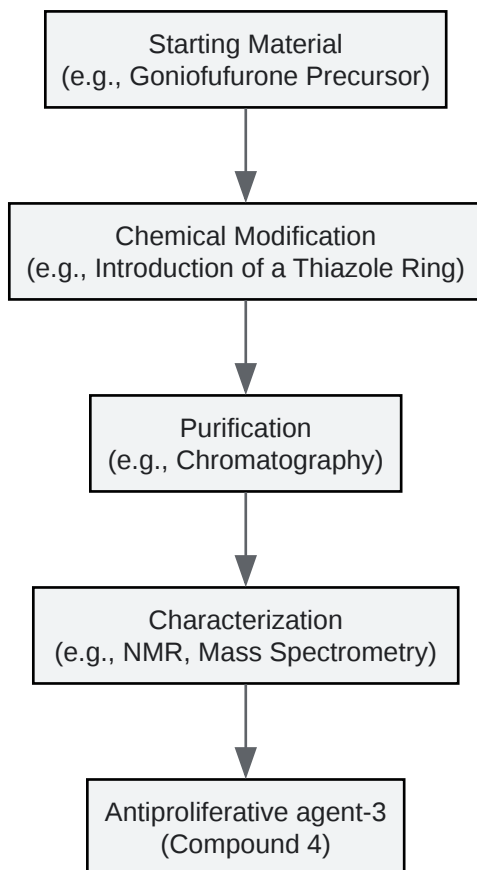
Experimental Protocols

The following sections detail the methodologies for the synthesis and biological evaluation of **Antiproliferative agent-3**, as inferred from the primary literature.

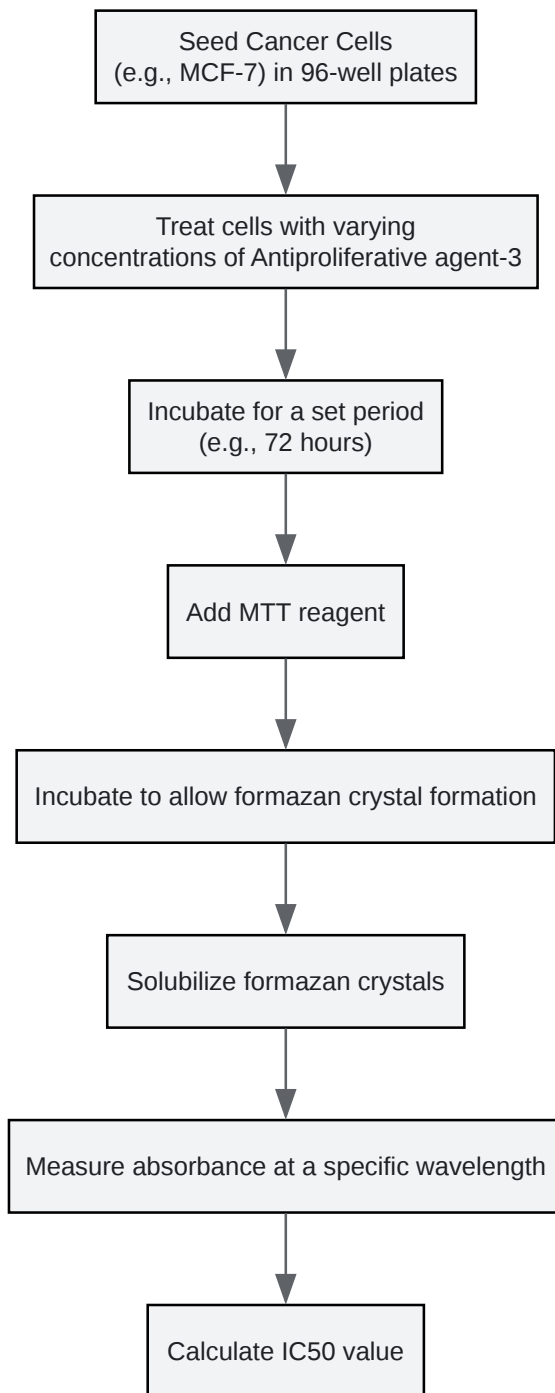
Synthesis of Antiproliferative Agent-3 (Compound 4)

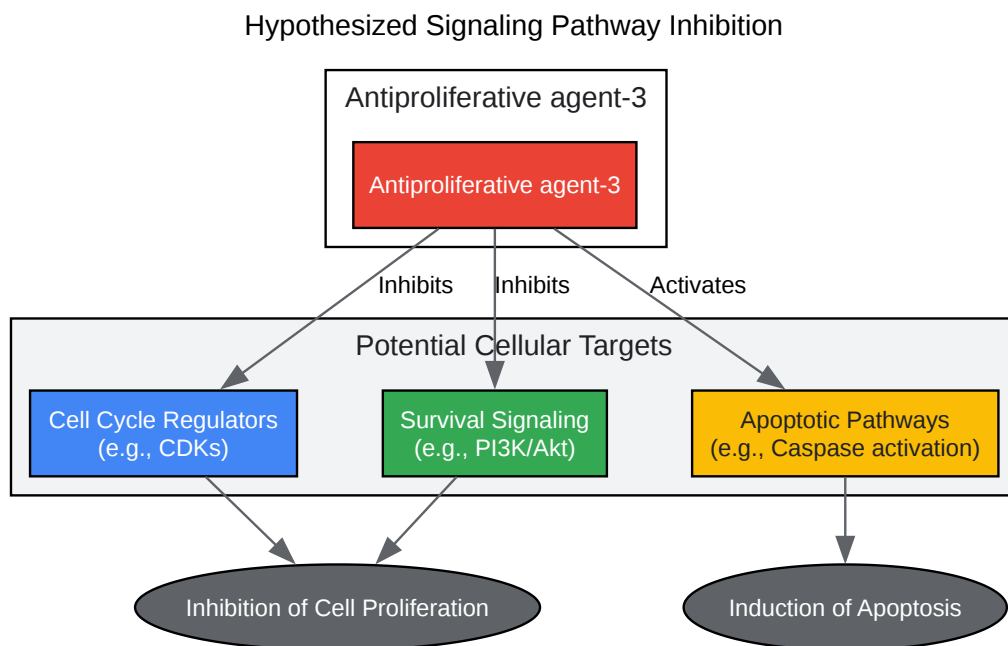
The synthesis of **Antiproliferative agent-3** involves a multi-step process characteristic of the creation of thiazole bioisosteres of natural products like goniofufurone. The general workflow for such a synthesis is outlined below.

General Synthetic Workflow for Thiazole Bioisosteres



MTT Assay Workflow





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References

- 1. researchgate.net [researchgate.net]
- 2. Design, synthesis, and biological evaluation of thiazole bioisosteres of goniofufurone through in vitro antiproliferative activity and in vivo toxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
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